

Biological activity of "N-(2-butylbenzofuran-5-yl)methanesulfonamide"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-(2-butylbenzofuran-5-yl)methanesulfonamide

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An In-depth Technical Guide to the Biological Activity of **N-(2-butylbenzofuran-5-yl)methanesulfonamide**

Foreword: From Synthetic Intermediate to a Molecule of Interest

In the landscape of drug discovery and development, molecules often begin their journey with a singular, defined purpose. Such is the case for **N-(2-butylbenzofuran-5-yl)methanesulfonamide**, a compound primarily recognized as a crucial intermediate in the synthesis of Dronedarone, a potent antiarrhythmic agent.^{[1][2][3]} However, to the discerning eye of a medicinal chemist or pharmacologist, the intrinsic chemical architecture of this molecule—a fusion of the privileged benzofuran scaffold and the versatile sulfonamide moiety—suggests a broader potential for biological activity.^{[4][5][6]}

This guide is structured to provide a comprehensive technical overview for fellow researchers, scientists, and drug development professionals. It moves beyond the compound's established role, delving into its potential biological activities and providing a robust framework for their systematic investigation. We will explore not only what is known but, more importantly, how we can elucidate what is currently unknown.

Compound Profile and Physicochemical Properties

A thorough understanding of a compound's physical and chemical nature is the foundation upon which all biological investigation is built.

Chemical Structure:

- Systematic Name: **N-(2-butylbenzofuran-5-yl)methanesulfonamide**
- CAS Number: 437652-07-8[7][8]
- Molecular Formula: C₁₃H₁₇NO₃S[9]
- Molecular Weight: 267.35 g/mol [9]

The structure is characterized by a benzofuran ring system, with a butyl group at the 2-position and a methanesulfonamide group at the 5-position.[1] This combination of a lipophilic alkyl chain and a polar sulfonamide group imparts a specific balance of properties that are critical for its synthetic utility and potential biological interactions.

Physicochemical Data Summary:

Property	Value	Source
Appearance	White to off-white crystalline powder	[9][10]
Melting Point	145-148°C	[9]
Solubility	Freely soluble in DMSO and DMF; slightly soluble in ethanol	[9]
Storage	Stable at 2-8°C under an inert atmosphere	[7][9]

These properties are critical for practical experimental design, from stock solution preparation for in vitro assays to formulation considerations for potential in vivo studies.

Established Role and Emerging Potential

A Key Intermediate in Dronedarone Synthesis

The primary and most well-documented application of **N-(2-butylbenzofuran-5-yl)methanesulfonamide** is as a key building block in the efficient synthesis of Dronedarone.[1] Dronedarone is a multi-channel ion antagonist used to treat cardiac arrhythmias.[2][3] The benzofuran core of the intermediate is a foundational element of the final drug's structure.

The Hypothesis of Broader Biological Activity

The rationale for exploring the independent biological activity of this compound stems from the well-established pharmacological profiles of its constituent chemical motifs:

- **Benzofuran Derivatives:** This heterocyclic scaffold is present in numerous natural products and synthetic drugs, exhibiting a wide array of activities, including anticancer, antimicrobial, anti-inflammatory, antioxidant, and neuroprotective effects.[2][3][4][6]
- **Sulfonamides:** The sulfonamide group is a cornerstone of medicinal chemistry, famously known for its antibacterial properties ("sulfa drugs").[5] Furthermore, this functional group is a key feature in drugs targeting various conditions, including diuretics, anticonvulsants, and as inhibitors of specific enzymes like carbonic anhydrases.[11][12]

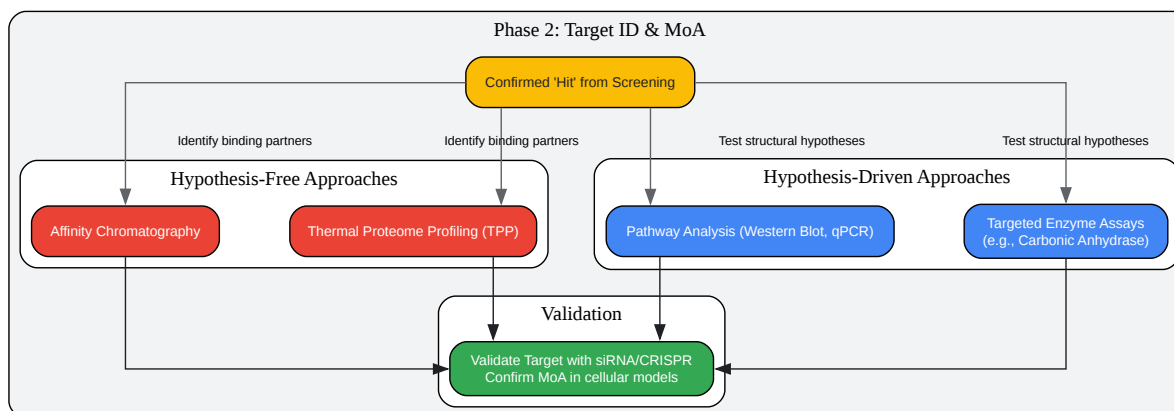
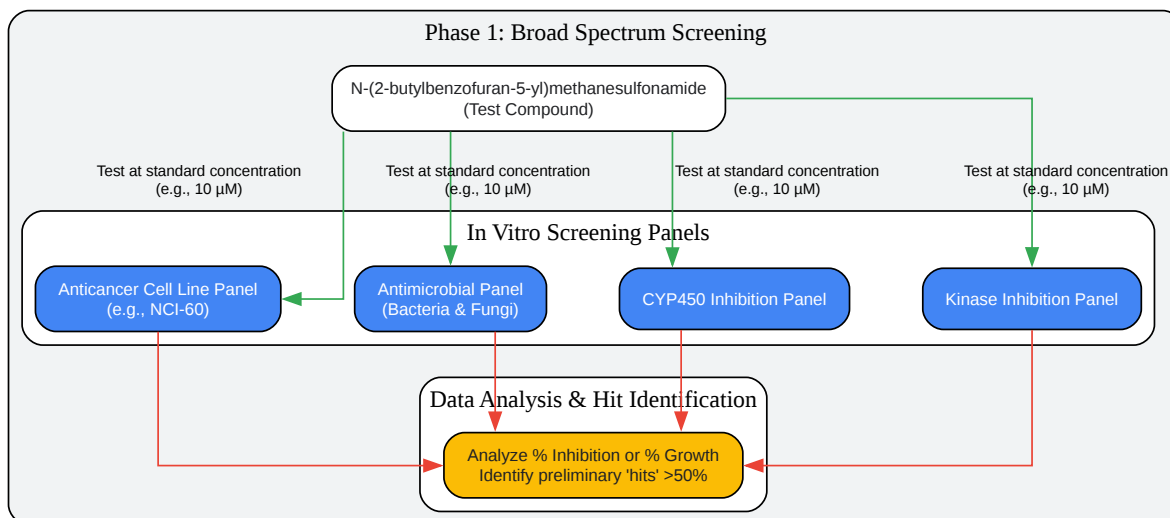
Based on this structural deconstruction, it is plausible to hypothesize that **N-(2-butylbenzofuran-5-yl)methanesulfonamide** could exhibit intrinsic biological activities, such as anti-inflammatory, anticancer, or antimicrobial effects.[1][13]

A Proposed Framework for Biological Characterization

The following sections outline a logical, tiered approach to systematically investigate the biological potential of **N-(2-butylbenzofuran-5-yl)methanesulfonamide**. This represents a practical workflow for any research team tasked with evaluating a compound of this nature.

Workflow for Initial Biological Screening

The initial phase aims to cast a wide net to identify potential areas of biological activity using high-throughput or well-established screening assays.



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- To cite this document: BenchChem. [Biological activity of "N-(2-butylbenzofuran-5-yl)methanesulfonamide"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141129#biological-activity-of-n-2-butylbenzofuran-5-yl-methanesulfonamide]

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